

# An In-depth Technical Guide to Antimony Pentasulfide (CAS 1315-04-4)

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## Compound of Interest

Compound Name: Antimony pentasulfide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and biological interactions of **antimony pentasulfide** (CAS 1315-04-4). The information is curated for professionals in research and drug development, with a focus on detailed experimental protocols and data presentation.

## Physicochemical Properties

**Antimony pentasulfide**, also known as antimony red, is an inorganic compound with the chemical formula  $\text{Sb}_2\text{S}_5$ .<sup>[1][2]</sup> It is commercially available as an orange-yellow or reddish amorphous powder.<sup>[3][4]</sup> It is important to note that **antimony pentasulfide** is often considered a nonstoichiometric compound, meaning its composition can vary, and commercial samples may contain free sulfur.<sup>[1][3]</sup>

Table 1: Physicochemical Data of **Antimony Pentasulfide**

Property	Value	References
CAS Number	1315-04-4	[3][4]
Molecular Formula	Sb <sub>2</sub> S <sub>5</sub>	[1]
Molecular Weight	403.82 g/mol	[1]
Appearance	Orange-yellow to reddish amorphous powder	[3][4]
Density	4.12 g/cm <sup>3</sup>	[3][4]
Melting Point	Decomposes at 75°C	[3][4]
Solubility	Insoluble in water and alcohol. Soluble in hydrochloric acid, caustic alkalies, and ammonium hydrosulfide.	[3][4]

## Synthesis and Purification

Several methods for the synthesis of **antimony pentasulfide** have been reported. Below are detailed protocols for two common laboratory-scale preparations.

### Experimental Protocol: Synthesis via Decomposition of a Thioantimonate Salt

This method involves the decomposition of a higher sulfo-salt of antimony, such as sodium thioantimonate, with a dilute acid.[5]

Materials:

- Sodium thioantimonate nonahydrate (Na<sub>3</sub>SbS<sub>4</sub>·9H<sub>2</sub>O)
- Sulfuric acid (30% solution)
- Barium chloride solution (for testing)
- Distilled water

#### Procedure:

- Dissolve 48 grams of sodium thioantimonate nonahydrate in 1 liter of cold distilled water.
- Slowly add 350 ml of 30% sulfuric acid to the sodium thioantimonate solution with constant stirring. An orange-yellow precipitate of **antimony pentasulfide** will form.[\[5\]](#)
- Allow the precipitate to settle.
- Decant the supernatant liquid.
- Wash the precipitate by decantation with distilled water until the wash water no longer gives a positive test for sulfate ions with barium chloride solution.[\[5\]](#)
- After the final wash, allow the solid to settle completely and decant as much of the clear liquid as possible.
- Transfer the resulting sludge to a large plain filter and allow it to drain for at least 12 hours.
- Dry the pasty **antimony pentasulfide** at a temperature below 50°C until completely dry.[\[5\]](#)
- Once dry, detach the hardened lumps from the filter paper and pulverize them in a mortar.
- Store the final product in a stoppered bottle.

## Experimental Protocol: Synthesis from Antimony Pentachloride

This method involves the reaction of antimony pentachloride with hydrogen sulfide.[\[4\]](#)

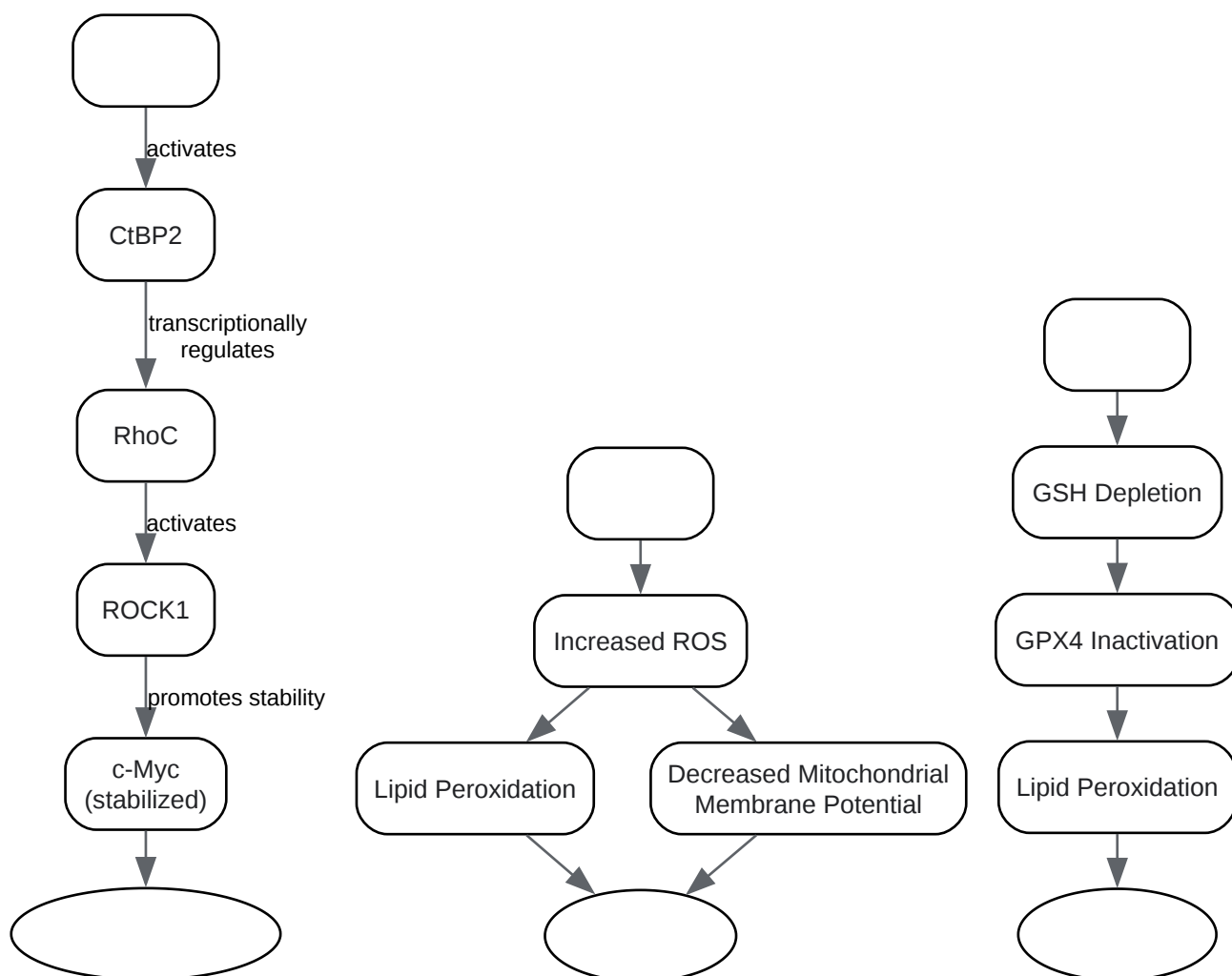
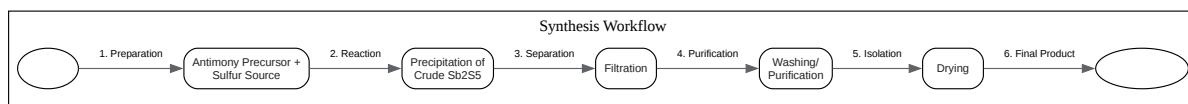
#### Materials:

- Antimony pentachloride ( $\text{SbCl}_5$ )
- Hydrochloric acid (HCl)
- Hydrogen sulfide ( $\text{H}_2\text{S}$ ) gas

- Carbon disulfide (CS<sub>2</sub>) for purification

Procedure:

- Prepare a solution of antimony pentachloride in hydrochloric acid.
- Bubble hydrogen sulfide gas through the solution. This will precipitate **antimony pentasulfide**. The reaction is as follows:  $2 \text{SbCl}_5 + 5 \text{H}_2\text{S} \rightarrow \text{Sb}_2\text{S}_5 + 10 \text{HCl}$ .[\[4\]](#)
- Filter the precipitate.
- To remove any free sulfur, which is a common impurity, wash the precipitate with carbon disulfide in a Soxhlet extractor.[\[1\]](#)
- Dry the purified **antimony pentasulfide** in a well-ventilated area, avoiding high temperatures.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Antimony Pentasulfide (CAS 1315-04-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075353#antimony-pentasulfide-cas-number-1315-04-4-properties]

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